

Anwendungshinweis und Protokoll: Derivatisierung von Aminen für die HPLC-Analyse

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethylamine-13C2

Cat. No.: B12682539

[Get Quote](#)

Anwendungsgebiet: Quantitative Analyse von primären und sekundären Aminen in pharmazeutischen und biologischen Matrices.

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Einleitung

Die quantitative Analyse von Aminen mittels Hochleistungsflüssigkeitschromatographie (HPLC) erfordert häufig eine Derivatisierung vor der Säule, um die Detektion zu verbessern.^{[1][2]} Amine besitzen oft keine starken Chromophore oder Fluorophore, was ihre direkte Detektion mittels UV- oder Fluoreszenzdetektoren erschwert.^[3] Die Derivatisierung führt eine "Markierung" in das Aminmolekül ein, die eine empfindliche und selektive Quantifizierung ermöglicht.^{[1][2]}

Während die Anfrage die Derivatisierung mit Dimethylamin-13C2 spezifizierte, ist es wichtig zu beachten, dass Dimethylamin-13C2 typischerweise nicht als Derivatisierungsmittel für die HPLC mit UV- oder Fluoreszenzdetektion verwendet wird. Seine Hauptanwendung liegt in der Isotopenmarkierung für die Massenspektrometrie (MS), wo es zur Erzeugung von internen Standards für die quantitative Analyse durch Isotopenverdünnung dient.^{[4][5]}

Dieser Anwendungshinweis beschreibt ein robustes und weit verbreitetes Protokoll für die Derivatisierung von primären und sekundären Aminen mit Dansylchlorid (5-

Dimethylaminonaphthalin-1-sulfonylchlorid, DABS-Cl) vor der HPLC-Analyse. Dansylchlorid reagiert mit Aminen zu hoch fluoreszierenden Derivaten, die empfindlich nachgewiesen werden können.[2][6] Die Methode ist vielseitig und eignet sich für eine breite Palette von aminhaltigen Verbindungen, einschließlich Aminosäuren, Neurotransmittern und biogenen Aminen.[6]

Prinzip der Methode

Die Derivatisierung mit Dansylchlorid erfolgt durch die Reaktion der Sulfonylchloridgruppe von Dansylchlorid mit der primären oder sekundären Aminogruppe des Analyten unter basischen Bedingungen. Dabei entsteht ein stabiles Sulfonamid-Addukt, das stark fluoresziert und eine hohe UV-Absorption aufweist. Die derivatisierten Amine werden dann mittels Umkehrphasen-HPLC (RP-HPLC) getrennt und mit einem Fluoreszenz- oder UV-Detektor quantifiziert.

Erforderliche Materialien und Reagenzien

- Dansylchlorid-Lösung (z. B. 1,5 mg/mL in Acetonitril)
- Natriumbicarbonatpuffer (z. B. 0,1 M, pH 9,5)
- Ameisensäure
- Acetonitril (HPLC-Qualität)
- Wasser (HPLC-Qualität)
- Amin-Standardlösungen
- Proben, die Amine enthalten
- HPLC-System mit Fluoreszenz- oder UV-Detektor
- RP-HPLC-Säule (z. B. C18, 250 mm x 4,6 mm, 5 µm)
- Zentrifuge
- Vortexmischer
- Heizblock oder Wasserbad

Experimentelles Protokoll

Dieses Protokoll beschreibt die Derivatisierung von Aminen mit Dansylchlorid und die anschließende HPLC-Analyse.

1. Vorbereitung der Proben und Standards a. Lösen Sie die Amin-Standards in einem geeigneten Lösungsmittel (z. B. Wasser/Methanol 1:1, v/v) auf, um Stammlösungen herzustellen. b. Erstellen Sie eine Reihe von Arbeitsstandardlösungen durch Verdünnen der Stammlösungen. c. Bereiten Sie die Proben vor, indem Sie sie in demselben Lösungsmittel wie die Standards lösen und gegebenenfalls filtrieren oder zentrifugieren, um Partikel zu entfernen.
2. Derivatisierungsverfahren a. Geben Sie 100 µL der Proben- oder Standardlösung in ein Reaktionsgefäß. b. Fügen Sie 200 µL des Natriumbicarbonatpuffers (0,1 M, pH 9,5) hinzu und mischen Sie gut. c. Fügen Sie 200 µL der Dansylchlorid-Lösung (1,5 mg/mL in Acetonitril) hinzu. d. Mischen Sie die Lösung kräftig (Vortex) und inkubieren Sie sie für 30 Minuten bei 60 °C im Dunkeln. e. Stoppen Sie die Reaktion durch Zugabe von 50 µL Ameisensäure. f. Zentrifugieren Sie die Probe, um ausgefallenes Material zu entfernen, und überführen Sie den Überstand in ein HPLC-Fläschchen.
3. HPLC-Analyse a. Säule: C18-Umkehrphasensäule (z. B. 250 mm x 4,6 mm, 5 µm) b. Mobile Phase A: Wasser mit 0,1 % Ameisensäure c. Mobile Phase B: Acetonitril mit 0,1 % Ameisensäure d. Flussrate: 1,0 mL/min e. Injektionsvolumen: 20 µL f. Säulentemperatur: 30 °C g. Detektion:
 - Fluoreszenz: Anregung bei 340 nm, Emission bei 530 nm
 - UV: 254 nm h. Gradientenelution:

Zeit (Minuten)	% Mobile Phase A	% Mobile Phase B
0	90	10
20	10	90
25	10	90
26	90	10
30	90	10

Datenpräsentation

Die quantitativen Ergebnisse der Analyse von Standard-Aminlösungen sind in der folgenden Tabelle zusammengefasst.

Analyt	Retentionszeit (min)	Linearitätsbereich ($\mu\text{g/mL}$)	Bestimmungsgrenze (LOD) ($\mu\text{g/mL}$)	Quantifizierungsgrenze (LOQ) ($\mu\text{g/mL}$)
Methylamin-Dansyl	8.5	0.1 - 10	0.03	0.1
Ethylamin-Dansyl	10.2	0.1 - 10	0.03	0.1
Propylamin-Dansyl	12.1	0.1 - 10	0.04	0.12
Diethylamin-Dansyl	14.5	0.2 - 15	0.06	0.2

Hinweis: Die oben genannten Werte sind beispielhaft und sollten für jedes spezifische System validiert werden.

Visualisierung des Arbeitsablaufs



[Click to download full resolution via product page](#)

Abbildung 1: Workflow für die Derivatisierung von Aminen mit Dansylchlorid und HPLC-Analyse.

Zusammenfassung und Schlussfolgerung

Die Derivatisierung von primären und sekundären Aminen mit Dansylchlorid ist eine bewährte und zuverlässige Methode für die quantitative Analyse mittels HPLC. Das vorgestellte Protokoll

bietet eine hohe Empfindlichkeit und Selektivität und kann an eine Vielzahl von Probenmatrices angepasst werden. Die Methode ist robust und liefert reproduzierbare Ergebnisse, was sie zu einer ausgezeichneten Wahl für Forschungs-, Entwicklungs- und Qualitätskontrolllabore macht.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. documents.thermofisher.com [documents.thermofisher.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. Derivatization and Separation of Aliphatic Amines [sigmaaldrich.com]
- 4. researchgate.net [researchgate.net]
- 5. US20070010023A1 - Method of analysis of amine by mass spectrometry - Google Patents [patents.google.com]
- 6. Comparative study of five different amine-derivatization methods for metabolite analyses by liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Anwendungshinweis und Protokoll: Derivatisierung von Aminen für die HPLC-Analyse]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12682539#derivatization-of-amines-with-dimethylamine-13c2-for-hplc>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com